

Application Notes and Protocols for IACS-9571 in Bromodomain Research

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Compound of Interest

Compound Name: IACS-9571

Cat. No.: B15570452

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Introduction

IACS-9571 is a potent and highly selective dual inhibitor of the bromodomains of Tripartite Motif-Containing Protein 24 (TRIM24) and Bromodomain and PHD Finger-Containing Protein 1 (BRPF1).^{[1][2][3][4]} Bromodomains are epigenetic "reader" modules that recognize acetylated lysine residues on histones and other proteins, playing a crucial role in the regulation of gene expression.^{[4][5]} The aberrant activity of bromodomain-containing proteins, including TRIM24 and BRPF1, has been implicated in various cancers, making them attractive therapeutic targets.^{[3][4]}

IACS-9571 competitively binds to the acetyl-lysine binding pocket of TRIM24 and BRPF1 bromodomains, thereby disrupting their interaction with acetylated histones and other proteins. This interference with protein-protein interactions modulates the transcription of target genes.^{[3][6]} These application notes provide a comprehensive overview of **IACS-9571**, including its binding characteristics, and detailed protocols for its use in studying bromodomain-mediated protein-protein interactions.

Data Presentation

Table 1: In Vitro Binding Affinity and Potency of IACS-9571

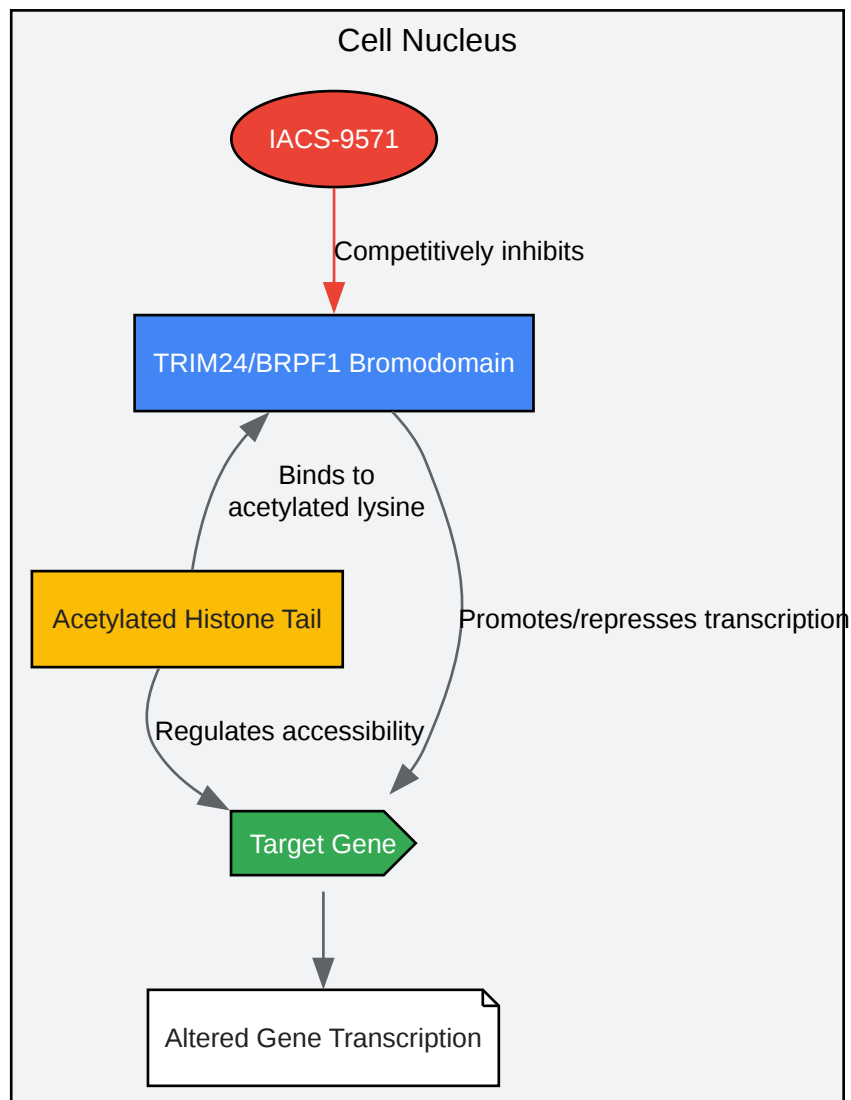
Target	Assay Type	Parameter	Value (nM)
TRIM24	Isothermal Titration Calorimetry (ITC)	Kd	31[3][7]
BRPF1	Isothermal Titration Calorimetry (ITC)	Kd	14[3][7]
TRIM24	AlphaScreen	IC50	8[2]
BRPF2	-	Selectivity Fold vs TRIM24/BRPF1	9[1][2]
BRPF3	-	Selectivity Fold vs TRIM24/BRPF1	21[1][2]
BRD4	-	Selectivity Fold vs TRIM24	>7700[1][2]

Table 2: Cellular Activity of IACS-9571

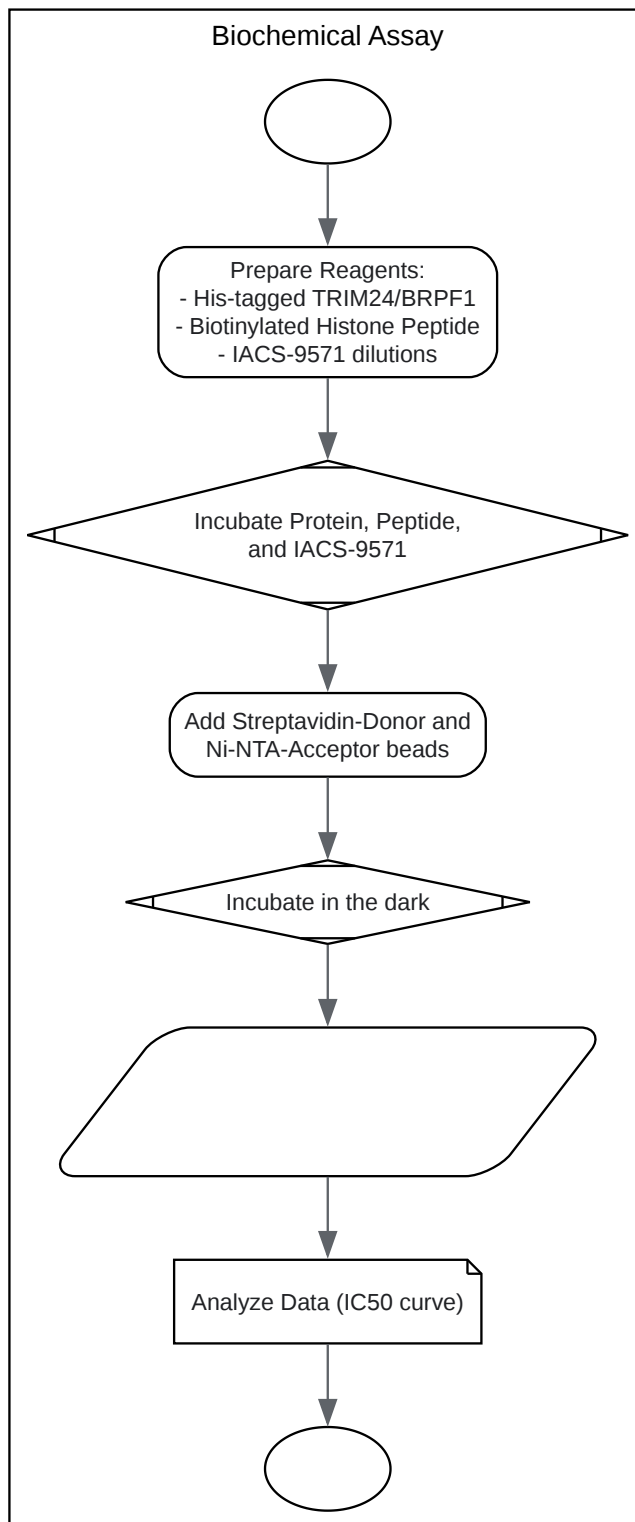
Cell Line	Assay Type	Parameter	Value (nM)
HeLa	AlphaLISA	EC50	50[1][3][4]

Mandatory Visualizations

Mechanism of IACS-9571 Action



AlphaScreen Experimental Workflow

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References

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